

L-870810 solubility and stability in DMSO

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Compound of Interest

Compound Name: L-870810

Cat. No.: B1674197

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Technical Support Center: L-870810

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **L-870810** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **L-870810** in DMSO?

While specific quantitative solubility data for **L-870810** in DMSO (e.g., in mg/mL or mM) is not readily available in public literature, product datasheets from various suppliers consistently state that **L-870810** is soluble in DMSO. For practical purposes, it is recommended to prepare a high-concentration stock solution (e.g., 10 mM) and observe for any precipitation. If the compound dissolves completely, higher concentrations can be explored.

Q2: How should I prepare a stock solution of **L-870810** in DMSO?

Please refer to the detailed experimental protocol provided in the "Experimental Protocols" section below for a step-by-step guide on preparing a stock solution.

Q3: What are the recommended storage conditions for **L-870810** in DMSO?

The stability of **L-870810** in DMSO is dependent on the storage temperature. The following table summarizes the recommended storage conditions based on available data.

Data Presentation: Stability of **L-870810** in DMSO

Storage Temperature	Duration	Recommendation
4°C	Up to 2 weeks	Suitable for short-term storage.
-20°C	Up to 1 month	Recommended for intermediate-term storage.
-80°C	Up to 6 months	Ideal for long-term storage to ensure maximum stability.

To minimize degradation, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q4: Can I store my **L-870810** DMSO stock solution at room temperature?

No, it is not recommended to store **L-870810** solutions at room temperature for any significant length of time. As with most compounds in DMSO, prolonged exposure to ambient temperatures can lead to degradation.

Q5: What is the mechanism of action of **L-870810**?

L-870810 is a potent inhibitor of HIV-1 integrase. It specifically targets the strand transfer step of the viral DNA integration process into the host cell's genome. By blocking this crucial step, **L-870810** prevents the virus from establishing a productive infection.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon storage.	The concentration of L-870810 may exceed its solubility at the storage temperature.	Gently warm the solution to 37°C and vortex to redissolve. If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration. Ensure the DMSO used is anhydrous, as moisture can affect solubility.
Inconsistent experimental results.	Degradation of the L-870810 stock solution.	Prepare fresh stock solutions more frequently. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Always use a fresh aliquot for each experiment.
Cell toxicity observed at high concentrations of the final working solution.	The final concentration of DMSO in the cell culture medium may be too high.	Ensure the final concentration of DMSO in your experimental setup does not exceed 0.5%. Prepare a vehicle control with the same final concentration of DMSO to assess its effect on the cells.
Difficulty dissolving L-870810 powder in DMSO.	The quality of the DMSO may be poor (e.g., contains water). The compound may require slight warming to fully dissolve.	Use high-purity, anhydrous DMSO. Briefly warm the solution at 37°C and vortex or sonicate until the powder is completely dissolved.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution of **L-870810** in DMSO

Materials:

- **L-870810** (Molecular Weight: 430.45 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass of **L-870810**:
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L/1000 mL} * 1 \text{ mL} * 430.45 \text{ g/mol} = 0.0043045 \text{ g} = 4.30 \text{ mg}$
- Weigh **L-870810**:
 - Carefully weigh out 4.30 mg of **L-870810** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **L-870810** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the **L-870810** is completely dissolved. If necessary, gently warm the tube to 37°C to aid dissolution. Visually inspect the solution to ensure no solid particles remain.
- Aliquot and Store:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for long-term storage (up to 6 months).

Mandatory Visualization

Caption: Mechanism of HIV-1 Integrase inhibition by **L-870810**.

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